

# Identity of L162389 and Its Target Protein is Ambiguous

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## Compound of Interest

Compound Name: L162389

Cat. No.: B15572658

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Creating detailed application notes and protocols for the chemical probe **L162389** is not possible at this time as public scientific literature does not identify a specific, unique protein target for a compound with this identifier.

Initial research indicates that "**L162389**" is not a widely recognized chemical probe with a single, well-defined protein target. Searches for this identifier do not yield a specific biomolecule that it is designed to interact with. One study references a class of hydrazone compounds with antitumor properties that inhibit multiple enzymes involved in DNA and RNA synthesis, such as PRPP-amido transferase, IMP dehydrogenase, and dihydrofolate reductase, and may also interact directly with DNA.[1] However, **L162389** is not explicitly named as a selective probe for any single one of these proteins.

Due to this lack of a specific protein target, the development of detailed application notes, experimental protocols, data tables, and signaling pathway diagrams as requested cannot be accurately completed. The core requirement of a defined protein target is necessary to provide meaningful and valid scientific protocols.

For a comprehensive response to be generated, a more specific chemical probe with a known protein target or a clearly identified protein of interest is required.

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## References

- 1. Investigations on the mechanism of action of the novel antitumor agents 2-benzothiazolyl, 2-benzoxazolyl, and 2-benzimidazolyl hydrazones derived from 2-acetylpyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
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